VUF 10214: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*VUF 10214*
CAS No.:	*848837-33-2*
Cat. No.:	*B1684065*

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VUF 10214 is a potent and selective histamine H4 receptor (H4R) ligand with demonstrated anti-inflammatory properties. This technical guide provides an in-depth overview of its chemical structure, properties, and biological activity, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Properties

VUF 10214, with the IUPAC name 6,7-dichloro-3-(4-methylpiperazin-1-yl)quinoxalin-2(1H)-one, is a quinoxaline derivative. Its chemical and physical properties are summarized below.[1]

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Property	Value	Reference
IUPAC Name	6,7-dichloro-3-(4-methylpiperazin-1-yl)quinoxalin-2(1H)-one	[1]
CAS Number	848837-33-2	[1][2][3]
Molecular Formula	C13H14Cl2N4O	[1][2][3]
Molecular Weight	313.18 g/mol	[1][2][3]
SMILES	O=C1NC2=C(C=C(Cl)C(Cl)=C2)N=C1N3CCN(C)CC3	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]

Pharmacological Properties

VUF 10214 is primarily characterized by its high affinity for the histamine H4 receptor.

Target	Parameter	Value	Reference
Human Histamine H4 Receptor	pKi	8.25	[2][3]

Mechanism of Action: Histamine H4 Receptor Signaling

The histamine H4 receptor is a G-protein coupled receptor (GPCR) that primarily couples to the Gi/o family of G proteins.[4][5] Upon activation by a ligand such as **VUF 10214**, the Gi/o protein inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[5] The βγ subunit of the G-protein can also modulate other downstream effectors, including ion channels.[4][5] This signaling cascade is central to the role of the H4 receptor in mediating immune and inflammatory responses.

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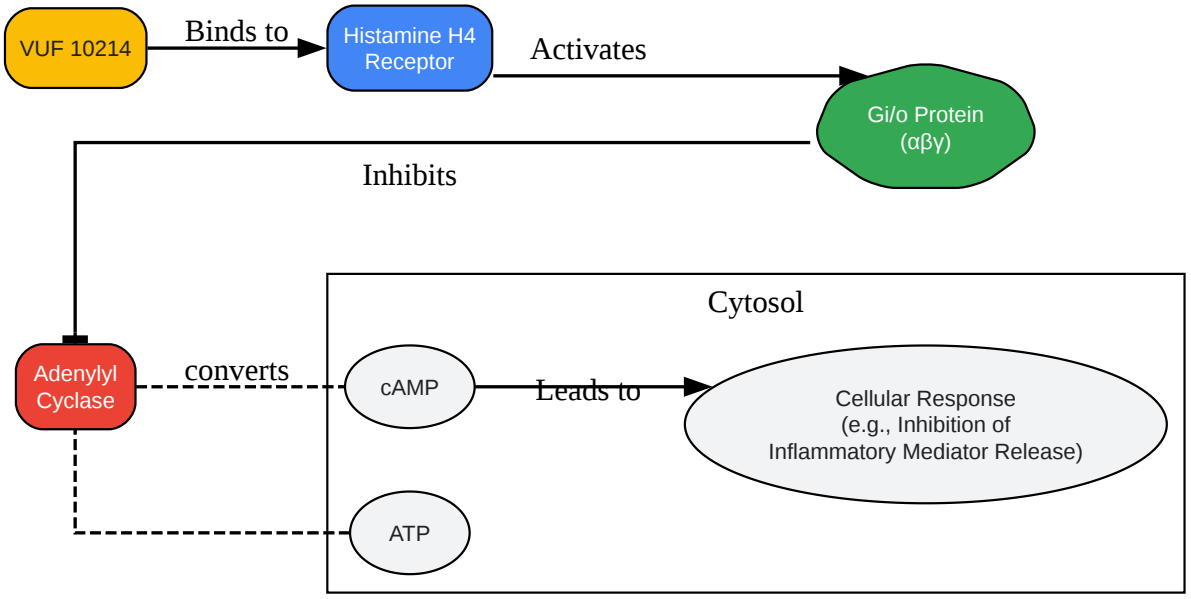

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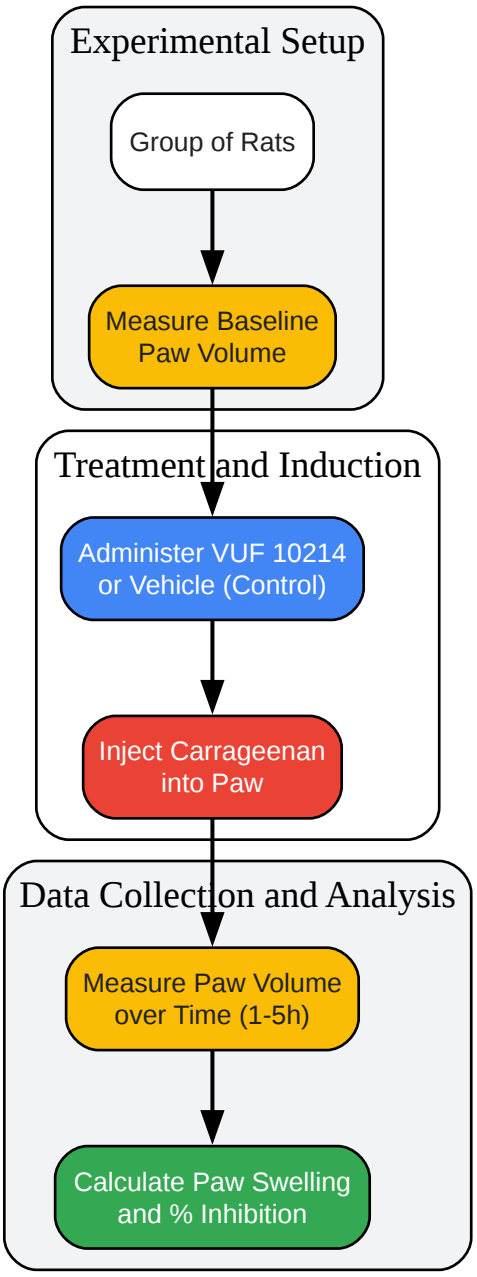

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